

N-butyryl-L-Homoserine lactone-d5: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *N*-butyryl-L-Homoserine lactone-d5

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For immediate release: This technical guide provides an in-depth overview of **N-butyryl-L-Homoserine lactone-d5**, a deuterated analog of a key bacterial quorum-sensing molecule. This document is intended for researchers, scientists, and drug development professionals, offering comprehensive data, experimental insights, and pathway visualizations to support ongoing and future research endeavors.

Core Compound Identification

CAS Number: 2701379-46-4[1][2][3][4][5]

Synonyms: BHL-d5, C4-HSL-d5, PAI-2-d5[2][3][4][5]

N-butyryl-L-Homoserine lactone-d5 is the deuterated form of N-butyryl-L-Homoserine lactone (also known as C4-HSL), a signaling molecule involved in quorum sensing in Gram-negative bacteria, most notably *Pseudomonas aeruginosa*. [2][5][6] The incorporation of five deuterium atoms makes it an ideal internal standard for mass spectrometry-based quantification of the endogenous C4-HSL. [2][5][7]

Quantitative Data Summary

The following table summarizes the key quantitative data for **N-butyryl-L-Homoserine lactone-d5**, compiled from various suppliers and technical data sheets.

Property	Value	Source
Molecular Formula	C ₈ H ₈ D ₅ NO ₃	[1][2][5]
Molecular Weight	176.2 g/mol	[1][2][5]
Purity	≥99% deuterated forms (d ₁ -d ₅)	[1][2][5]
Appearance	Crystalline solid	[1]
Solubility in DMF	30 mg/mL	[2][5]
Solubility in DMSO	30 mg/mL	[2][5]
Solubility in PBS (pH 7.2)	10 mg/mL	[2][5]
Storage Temperature	-20°C	[4]

Experimental Protocols

N-butyryl-L-Homoserine lactone-d5 is primarily utilized as an internal standard in quantitative mass spectrometry for the accurate measurement of its non-deuterated counterpart, C4-HSL, in biological samples.

Quantification of N-butyryl-L-Homoserine lactone (C4-HSL) by LC-MS/MS

This method, adapted from principles of isotope dilution mass spectrometry, provides a highly sensitive and specific approach for C4-HSL quantification.

1. Sample Preparation:

- Bacterial culture supernatants or other biological matrices are collected.
- A known amount of **N-butyryl-L-Homoserine lactone-d5** is spiked into the sample as an internal standard. The addition of the internal standard early in the sample preparation process helps to account for analyte loss during extraction.
- The sample is then subjected to liquid-liquid extraction (e.g., with acidified ethyl acetate) or solid-phase extraction to isolate the acyl-homoserine lactones.
- The organic extract is evaporated to dryness and reconstituted in a suitable solvent (e.g., methanol/water) for LC-MS/MS analysis.

2. LC-MS/MS Analysis:

- Liquid Chromatography (LC): The reconstituted sample is injected onto a reverse-phase C18 column. A gradient elution with solvents such as water with 0.1% formic acid (Solvent A) and acetonitrile with 0.1% formic acid (Solvent B) is used to separate C4-HSL from other matrix components.
- Mass Spectrometry (MS): The eluent from the LC is introduced into a tandem mass spectrometer operating in positive electrospray ionization (ESI) mode.
- Multiple Reaction Monitoring (MRM): Specific precursor-to-product ion transitions are monitored for both C4-HSL and the deuterated internal standard (**N-butyryl-L-Homoserine lactone-d5**). This highly selective detection method minimizes interferences from the sample matrix.
- The precursor ion for both compounds will be the protonated molecule $[M+H]^+$.
- The product ions are generated by collision-induced dissociation (CID) of the precursor ions.

3. Data Analysis:

- The peak areas of the MRM transitions for both the endogenous C4-HSL and the **N-butyryl-L-Homoserine lactone-d5** internal standard are measured.
- A calibration curve is generated by analyzing a series of standards containing known concentrations of C4-HSL and a fixed concentration of the internal standard.
- The ratio of the peak area of endogenous C4-HSL to the peak area of the internal standard in the unknown sample is used to determine the concentration of C4-HSL by interpolating from the calibration curve.

Signaling Pathway and Experimental Workflow

The Rhl Quorum Sensing System in *Pseudomonas aeruginosa*

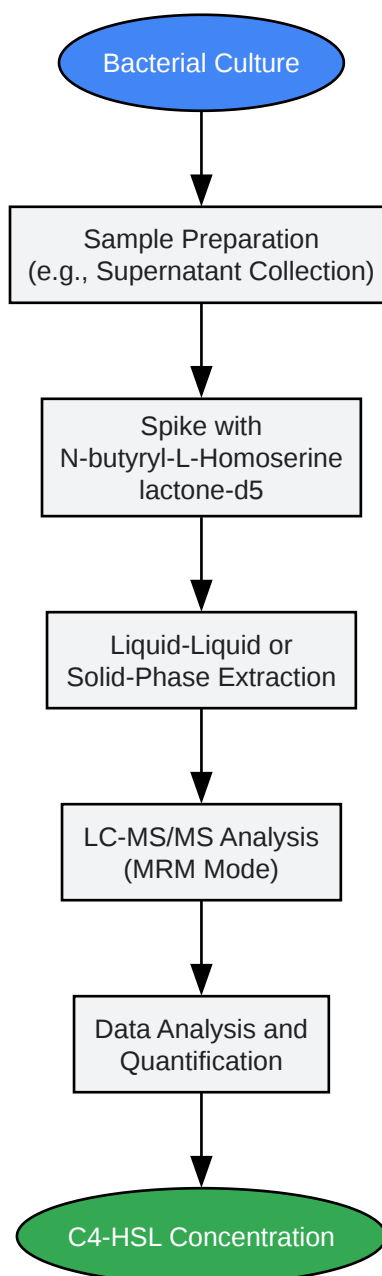
N-butyryl-L-Homoserine lactone (C4-HSL) is a key signaling molecule in the Rhl quorum-sensing system of *Pseudomonas aeruginosa*. This system, in conjunction with the Las system, regulates the expression of numerous virulence factors and is crucial for biofilm formation. The deuterated analog, **N-butyryl-L-Homoserine lactone-d5**, is instrumental in studying the dynamics of this pathway.

The following diagram illustrates the core components of the Rhl signaling pathway.

Caption: The Rhl quorum sensing pathway in *Pseudomonas aeruginosa*.

Experimental Workflow for Quantifying C4-HSL

The following diagram outlines a typical experimental workflow for the quantification of C4-HSL from a bacterial culture using **N-butyryl-L-Homoserine lactone-d5** as an internal standard.



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Caption: Workflow for C4-HSL quantification using a deuterated internal standard.

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References

- 1. The RhlR quorum-sensing receptor controls *Pseudomonas aeruginosa* pathogenesis and biofilm development independently of its canonical homoserine lactone autoinducer | PLOS Pathogens [journals.plos.org]
- 2. A Novel Signal Transduction Pathway that Modulates rhl Quorum Sensing and Bacterial Virulence in *Pseudomonas aeruginosa* | PLOS Pathogens [journals.plos.org]
- 3. molbio.princeton.edu [molbio.princeton.edu]
- 4. Genetic and Transcriptomic Characteristics of RhlR-Dependent Quorum Sensing in Cystic Fibrosis Isolates of *Pseudomonas aeruginosa* - PMC [pmc.ncbi.nlm.nih.gov]
- 5. caymanchem.com [caymanchem.com]
- 6. caymanchem.com [caymanchem.com]
- 7. medchemexpress.com [medchemexpress.com]
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